

A Researcher's Guide to Procuring High-Purity 4-Chlorobutanamide

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Compound of Interest

Compound Name: 4-Chlorobutanamide

Cat. No.: B1293659

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For researchers and scientists engaged in drug development and chemical synthesis, the quality and purity of starting materials are paramount. **4-Chlorobutanamide** (CAS No. 2455-04-1), a key intermediate in various synthetic pathways, is no exception. This technical guide provides an in-depth overview of reputable suppliers for high-purity **4-Chlorobutanamide** and outlines essential quality control methodologies to ensure the integrity of your research.

Reputable Suppliers and Product Specifications

Sourcing high-purity **4-Chlorobutanamide** requires careful consideration of the supplier's quality assurance practices. While several chemical suppliers list this compound, the level of analytical data and guaranteed purity can vary significantly. Below is a comparative summary of prominent suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Stated Purity/Quality Assurance
Simson Pharma Limited	4-Chlorobutanamide	2455-04-1	C4H8ClNO	Accompanied by a Certificate of Analysis (CoA)[1][2]
Smolecule	4-Chlorobutanamide	2455-04-1	C4H8ClNO	In Stock; Researchers should inquire about batch-specific purity data[3][4]
Sigma-Aldrich	4-Chlorobutanamide	2455-04-1	C4H8ClNO	Buyer assumes responsibility to confirm product identity and/or purity; no analytical data collected by Sigma-Aldrich for this specific product[5]
ChemBridge (via Hit2Lead)	4-chlorobutanamide	2455-04-1	Not specified	Researchers should inquire about available analytical data

Key Considerations for Procurement:

- **Certificate of Analysis (CoA):** Always request a batch-specific CoA from the supplier. As offered by companies like Simson Pharma, a comprehensive CoA provides critical data on purity (often determined by HPLC), identity (confirmed by methods like NMR and Mass Spectrometry), and levels of any detected impurities.[1][2]

- **Purity Specifications:** For applications in drug development and sensitive chemical synthesis, a purity of $\geq 95\%$ is often the minimum acceptable threshold.^[6] It is crucial to verify this with the supplier.
- **Supplier Reputation:** Established suppliers with a history of providing high-quality research chemicals and transparent documentation are generally preferred.

Essential Quality Control Protocols for 4-Chlorobutanamide

For critical research applications, independent verification of purity and identity is recommended, especially when a comprehensive CoA is not provided. The following experimental protocols outline standard analytical methods for the quality control of **4-Chlorobutanamide**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of a **4-Chlorobutanamide** sample by separating it from potential impurities.

Methodology:

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reverse-phase column is suitable for this polar compound.
- **Mobile Phase:** A gradient of water and acetonitrile (or methanol), both containing a small amount of formic acid to improve peak shape.
- **Sample Preparation:** Accurately weigh and dissolve a small amount of the **4-Chlorobutanamide** sample in the initial mobile phase composition.
- **Injection and Analysis:** Inject a known volume of the sample solution onto the column and run the gradient program. The purity is determined by the area percentage of the main peak in the resulting chromatogram.^[6]

Identity Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **4-Chlorobutanamide**.

Methodology:

- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).
- Sample Preparation: Dissolve a few milligrams of the sample in a deuterated solvent (e.g., Deuterated Chloroform, CDCl₃, or Deuterated Dimethyl Sulfoxide, DMSO-d₆).
- Analysis: Acquire both ¹H and ¹³C NMR spectra. The resulting spectra should be consistent with the known chemical shifts and coupling constants for the protons and carbons in the **4-Chlorobutanamide** molecule.^[6]

Molecular Weight Verification by Mass Spectrometry (MS)

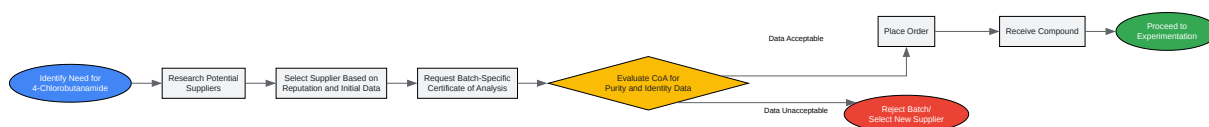
Objective: To confirm the molecular weight of **4-Chlorobutanamide**.

Methodology:

- Instrumentation: A mass spectrometer, which can be coupled with a gas chromatograph (GC-MS) or a liquid chromatograph (LC-MS).
- Ionization Method: Electron Ionization (EI) or Electrospray Ionization (ESI) can be used.
- Analysis: The mass spectrum should display a molecular ion peak corresponding to the molecular weight of **4-Chlorobutanamide** (121.57 g/mol).^[6]

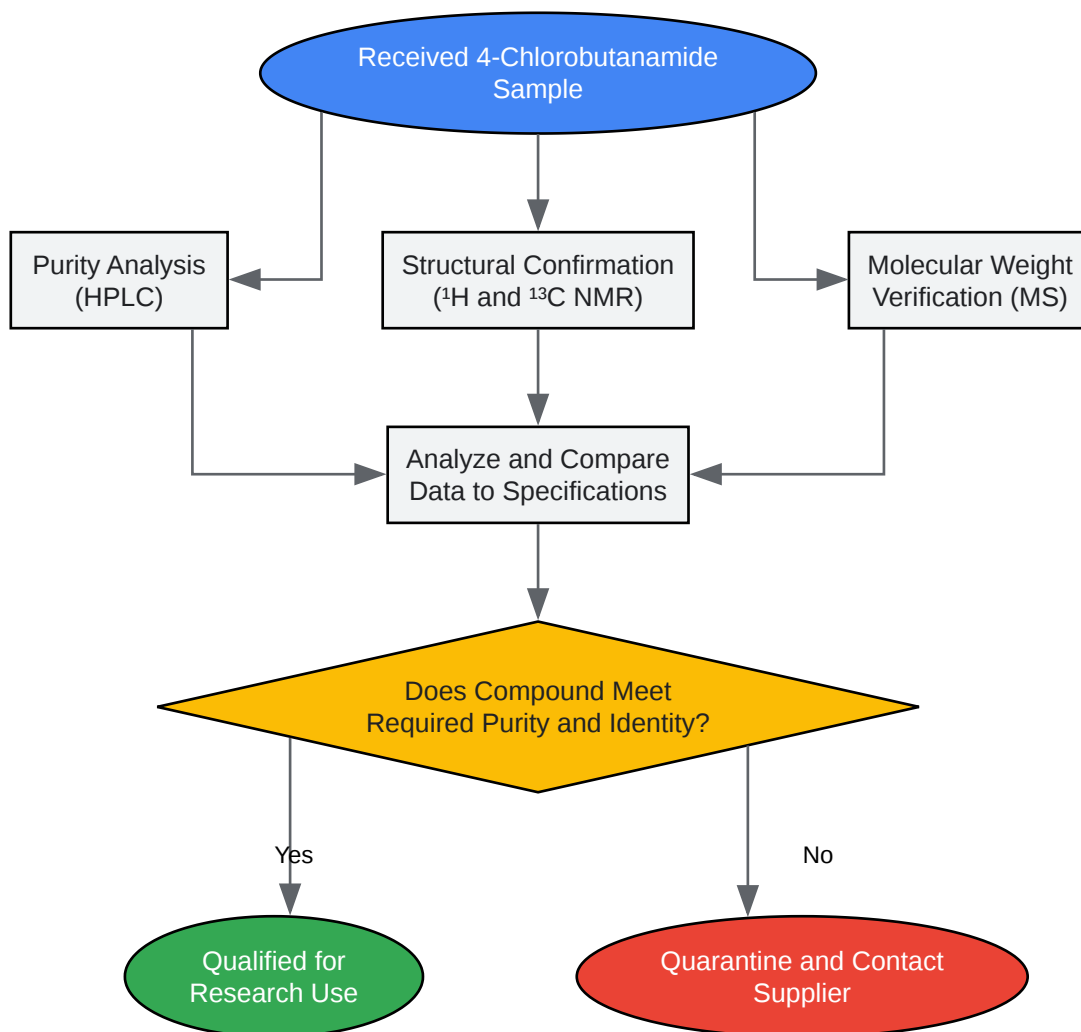
Visualizing the Procurement and Quality Control Workflow

To aid researchers in navigating the process of acquiring and verifying high-purity chemicals, the following diagrams illustrate the key decision points and experimental workflows.



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Figure 1: A logical workflow for the procurement of high-purity research chemicals.



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Figure 2: An experimental workflow for the quality control of **4-Chlorobutanamide**.

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